

Technical Support Center: PI-273 In Vivo Delivery

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Compound of Interest

Compound Name: PI-273

Cat. No.: B355010

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **PI-273** in in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PI-273** and what is its mechanism of action?

A1: **PI-273** is the first identified reversible and specific small-molecule inhibitor of phosphatidylinositol 4-kinase II α (PI4KII α) with an IC₅₀ of 0.47 μ M.[1][2] Unlike many other kinase inhibitors that are ATP-competitive, **PI-273** is a substrate-competitive inhibitor with respect to phosphatidylinositol (PI).[3][4] It has been shown to inhibit the proliferation of breast cancer cells by inducing cell cycle arrest at the G2-M phase and promoting apoptosis.[1][2]

Q2: What is the primary target of **PI-273**?

A2: The primary target of **PI-273** is phosphatidylinositol 4-kinase II α (PI4KII α).[1][5] Studies have shown that **PI-273** is highly selective for PI4KII α , as it did not significantly inhibit other related kinases such as PI4KII β , PI4KIII α , PI4KIII β , and various isoforms of PI3K and AKT.[5] Its inhibitory effects on cell viability and AKT signaling were observed in wild-type cells but not in PI4KII α knockout cells, further confirming its specificity.[3][5]

Q3: What are the reported in vivo effects of **PI-273**?

A3: In vivo studies have demonstrated that **PI-273** can significantly suppress tumor growth in mouse xenograft models of breast cancer without showing toxicity.^[3]^[4] It has been shown to increase apoptosis and decrease proliferation within the tumor tissue.^[5]

Q4: What is the recommended solvent for preparing **PI-273** stock solutions?

A4: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PI-273**.^[1] It is soluble in DMSO up to 6 mg/mL (15.71 mM).^[1] It is crucial to use fresh, anhydrous DMSO as moisture absorption can reduce the solubility of **PI-273**.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation of PI-273 in solution	Poor solubility or stability of the compound.	Ensure the use of fresh, anhydrous DMSO for stock solutions, as moisture can decrease solubility. [1] For in vivo formulations, use co-solvents and surfactants such as Tween-80 or suspending agents like CMC-Na to improve solubility and stability in aqueous solutions. [1] [5] Prepare fresh formulations before each experiment.
Low or inconsistent drug exposure in vivo	Poor oral bioavailability and short half-life.	The absolute oral bioavailability of PI-273 is low (5.1%). [2] [4] Consider alternative routes of administration with higher systemic exposure, such as intraperitoneal (i.p.) or intravenous (i.v.) injection. [2] [4] Due to its short half-life (0.411 hours for i.v. and 1.321 hours for intragastric administration in rats), more frequent dosing may be necessary to maintain therapeutic concentrations. [2] [4]
Lack of efficacy in animal models	Suboptimal dosing or administration route. Inappropriate animal model.	Optimize the dose and administration route based on pharmacokinetic data. Doses of 25 mg/kg/day administered intraperitoneally have been shown to be effective in mouse xenograft models. [2] [4] Ensure that the selected cancer cell

line or animal model is sensitive to PI4KII α inhibition. Cell lines with wild-type Ras have shown greater sensitivity. [4]

Off-target effects or toxicity

Although reported to be non-toxic at effective doses, high concentrations or specific genetic backgrounds might lead to unforeseen toxicity.[3] [4]

Perform a dose-escalation study to determine the maximum tolerated dose (MTD) in your specific animal model. Closely monitor animals for any signs of toxicity. If off-target effects are suspected, consider using PI4KII α knockout models to confirm that the observed phenotype is target-specific.[5]

Quantitative Data Summary

Table 1: In Vitro Potency of **PI-273**

Target/Cell Line	IC50 (μ M)	Assay Type
PI4KII α	0.47	Biochemical Assay[1][5]
MCF-7	3.5	Cell Viability Assay[4]
T-47D	3.1	Cell Viability Assay[4]
SK-BR-3	2.3	Cell Viability Assay[4]
BT-474	2.1	Cell Viability Assay[4]
MDA-MB-468	3.9	Cell Viability Assay[4]

Table 2: Pharmacokinetic Parameters of **PI-273** in Sprague-Dawley Rats

Parameter	Intravenous (0.5 mg/kg)	Intragastric (1.5 mg/kg)
Half-life ($t_{1/2}$)	0.411 hours[2][4]	1.321 hours[2][4]
Absolute Bioavailability	-	5.1%[2][4]

Experimental Protocols

1. Preparation of **PI-273** for In Vivo Administration

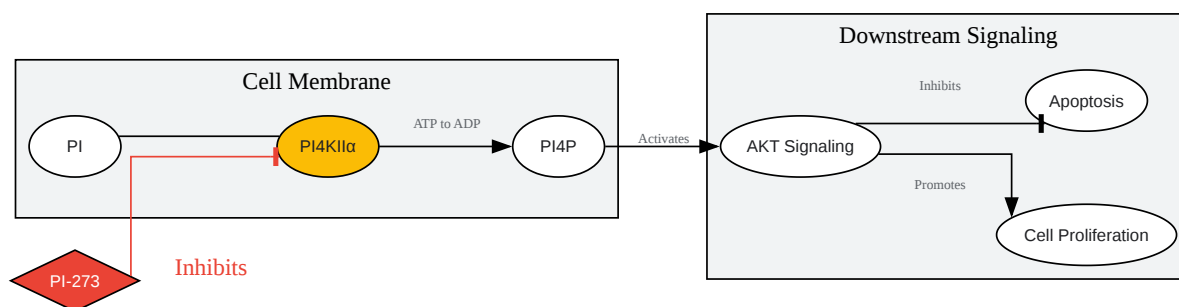
- For Intravenous (i.v.) and Intragastric (i.g.) Administration in Rats:[3][5]
 - Prepare a stock solution of **PI-273** in DMSO.
 - For the final formulation, dilute the stock solution in a vehicle consisting of 0.9% saline, 10% DMSO, and 0.9% Tween-80.
 - The final concentration for i.v. administration was 0.5 mg/kg and for i.g. was 1.5 mg/kg in the cited study.[5]
- For Intraperitoneal (i.p.) Administration in Mice:[1]
 - Prepare a suspension of **PI-273** in a vehicle of Carboxymethylcellulose sodium (CMC-Na).
 - A concentration of ≥ 5 mg/ml can be achieved by adding 5 mg of **PI-273** to 1 ml of CMC-Na solution and mixing to obtain a homogenous suspension.[1]
 - A dose of 25 mg/kg/day was used in a mouse xenograft study.[2][4]

2. Mouse Xenograft Experiment[4][5]

- Culture human breast cancer cells (e.g., MCF-7) under standard conditions.
- Harvest the cells and resuspend them in an appropriate medium (e.g., a mixture of medium and Matrigel).
- Subcutaneously inject the cell suspension into the flank of immunocompromised mice (e.g., BALB/c nude mice).

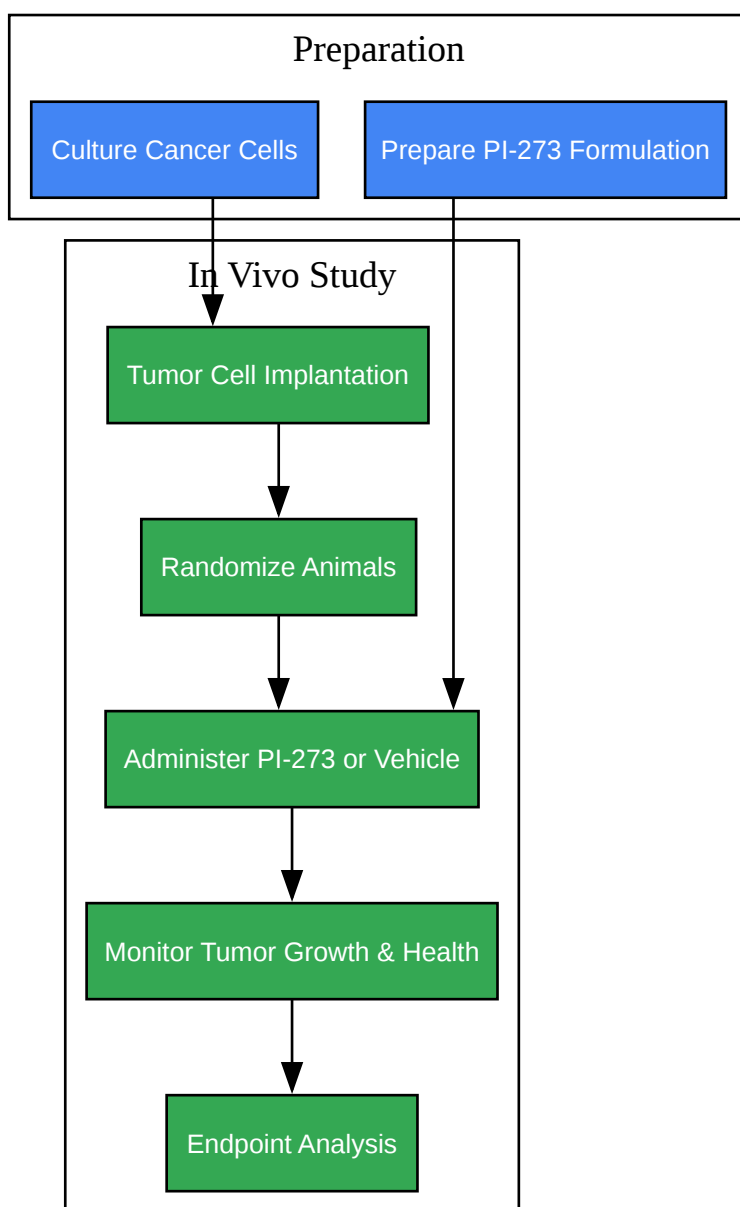
- Allow tumors to grow to a palpable size.
- Randomize mice into treatment and control groups.
- Administer **PI-273** (e.g., 25 mg/kg/day, i.p.) or vehicle control daily.^{[2][4]}
- Measure tumor volume and body weight regularly.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histological analysis, biomarker assessment).

Visualizations



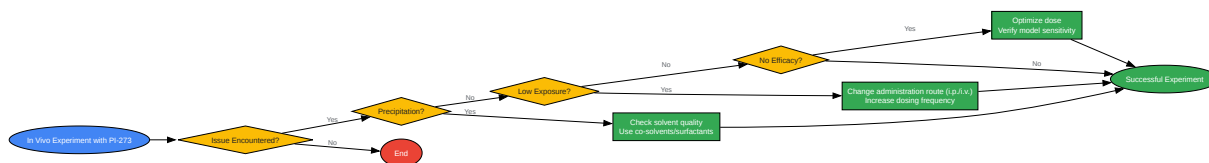
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Caption: **PI-273** inhibits PI4KIIα, blocking PI4P production and downstream AKT signaling.



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Caption: Workflow for a typical in vivo xenograft study using **PI-273**.



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Caption: Decision tree for troubleshooting common issues in **PI-273** in vivo experiments.

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